

# In-Depth Technical Guide to the Spectroscopic Data of Kansuinine E

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## Compound of Interest

Compound Name: *Kansuinine E*

Cat. No.: *B11930337*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the jatrophone diterpenoid, **Kansuinine E**. The information presented herein has been compiled for researchers, scientists, and drug development professionals, with a focus on clarity, detail, and practical application. All quantitative data is summarized in structured tables for ease of comparison, and detailed experimental protocols for key analytical techniques are provided.

## Spectroscopic Data Summary

The following tables summarize the key spectroscopic data obtained for **Kansuinine E**, a novel jatrophone diterpenoid isolated from *Euphorbia kansui*.

### Table 1: Mass Spectrometry and Infrared Spectroscopy Data for Kansuinine E

| Parameter                                     | Value                                           |
|-----------------------------------------------|-------------------------------------------------|
| Molecular Formula                             | C <sub>34</sub> H <sub>40</sub> O <sub>11</sub> |
| HR-ESI-MS [M+Na] <sup>+</sup> (m/z)           | 647.2462 (Calculated: 647.2466)                 |
| IR (KBr) ν <sub>max</sub> (cm <sup>-1</sup> ) | 3446, 2924, 1734, 1635, 1246, 1019              |

## Table 2: <sup>1</sup>H NMR Spectroscopic Data for Kansuine E (600 MHz, CDCl<sub>3</sub>)

| Position    | $\delta$ H (ppm), multiplicity (J in Hz) |
|-------------|------------------------------------------|
| 1           | 2.65, m                                  |
| 2           | 2.50, m                                  |
| 3           | 5.75, d (10.2)                           |
| 4           | 3.29, d (10.2)                           |
| 5           | 5.63, s                                  |
| 7           | 5.49, d (9.0)                            |
| 8           | 2.45, m                                  |
| 9           | 5.86, d (11.4)                           |
| 11          | 2.40, m                                  |
| 12          | 2.05, m                                  |
| 13          | 1.90, m                                  |
| 14          | 2.15, m                                  |
| 15          | 4.98, d (9.6)                            |
| 16 $\alpha$ | 1.65, m                                  |
| 16 $\beta$  | 1.50, m                                  |
| 17          | 4.88, s                                  |
| 18          | 1.05, d (6.6)                            |
| 19          | 1.12, d (7.2)                            |
| 20          | 1.85, s                                  |
| 2'          | 7.60, d (8.4)                            |
| 3'          | 6.90, d (8.4)                            |
| 5'          | 6.90, d (8.4)                            |
| 6'          | 7.60, d (8.4)                            |

|        |         |
|--------|---------|
| 3-OAc  | 2.08, s |
| 5-OAc  | 2.10, s |
| 7-OAc  | 2.03, s |
| 15-OAc | 2.01, s |
| 4'-OMe | 3.85, s |

**Table 3:  $^{13}\text{C}$  NMR Spectroscopic Data for Kansuine E (150 MHz,  $\text{CDCl}_3$ )**

| Position     | $\delta\text{C}$ (ppm) | Position        | $\delta\text{C}$ (ppm) |
|--------------|------------------------|-----------------|------------------------|
| 1            | 45.2                   | 15              | 78.9                   |
| 2            | 34.5                   | 16              | 30.1                   |
| 3            | 75.1                   | 17              | 112.3                  |
| 4            | 52.8                   | 18              | 16.5                   |
| 5            | 83.2                   | 19              | 15.8                   |
| 6            | 138.7                  | 20              | 18.2                   |
| 7            | 74.3                   | 1'              | 125.9                  |
| 8            | 40.1                   | 2', 6'          | 131.5                  |
| 9            | 76.5                   | 3', 5'          | 114.2                  |
| 10           | 134.2                  | 4'              | 163.5                  |
| 11           | 38.9                   | 9-p-anisoyl C=O | 165.7                  |
| 12           | 25.6                   | 3-OAc (C=O)     | 170.5                  |
| 13           | 35.4                   | 5-OAc (C=O)     | 170.2                  |
| 14           | 32.7                   | 7-OAc (C=O)     | 170.8                  |
| 15-OAc (C=O) | 170.1                  |                 |                        |

## Experimental Protocols

The following sections detail the methodologies used for the isolation and spectroscopic analysis of **Kansuine E**.

### General Experimental Procedures

Optical rotations were measured using a JASCO P-1020 digital polarimeter. UV spectra were obtained on a Shimadzu UV-2401A spectrophotometer. IR spectra were recorded on a Bruker TEN-SOR 27 spectrometer with KBr pellets. 1D and 2D NMR spectra were acquired on Bruker AV-600 spectrometers with TMS as an internal standard. HR-ESI-MS data were collected on an Agilent 6210 TOF mass spectrometer. Column chromatography was performed using silica gel (200–300 mesh, Qingdao Marine Chemical Inc., Qingdao, China), Sephadex LH-20 (GE Healthcare), and ODS (50  $\mu$ m, YMC).

### Extraction and Isolation of Kansuine E

The dried and powdered roots of *Euphorbia kansui* (10 kg) were extracted three times with 95% ethanol at room temperature. The combined extracts were concentrated under reduced pressure to yield a crude extract (1.2 kg). This extract was suspended in water and partitioned successively with petroleum ether, ethyl acetate, and n-butanol.

The ethyl acetate fraction (300 g) was subjected to silica gel column chromatography, eluting with a gradient of petroleum ether/acetone (from 100:1 to 1:1, v/v), to yield eight fractions (Fr. A–H). Fraction F (25 g) was further separated by Sephadex LH-20 column chromatography with  $\text{CHCl}_3/\text{MeOH}$  (1:1, v/v) to give four subfractions (Fr. F1–F4).

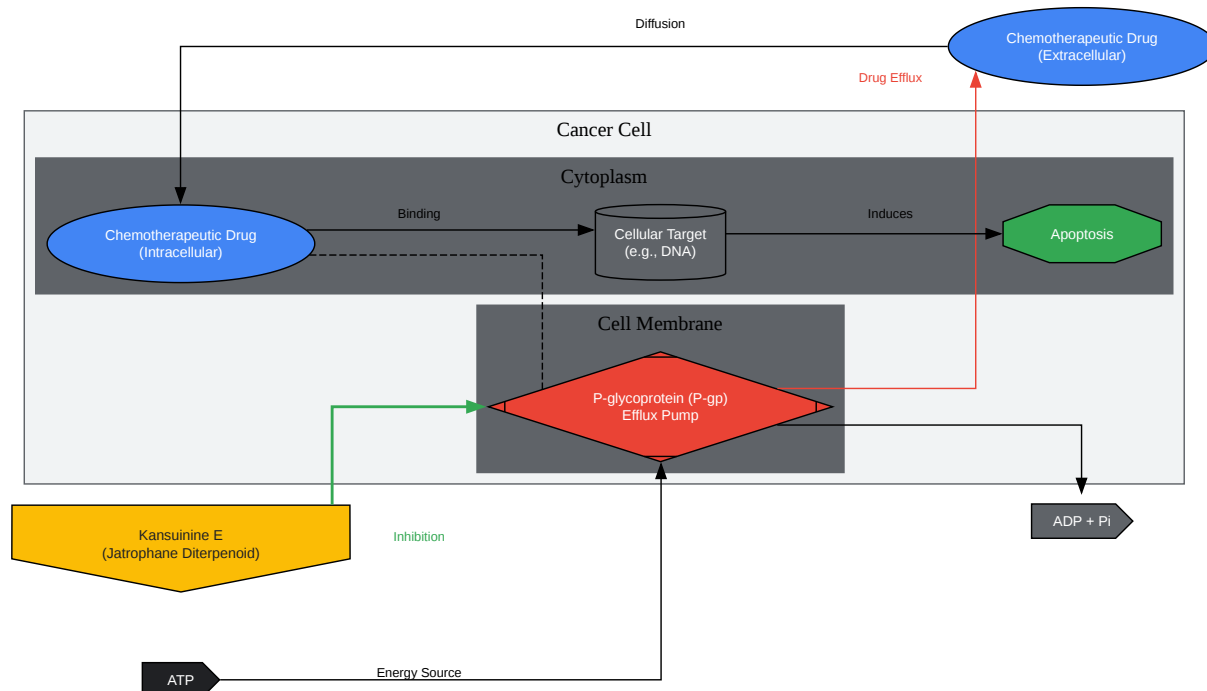
Subfraction F3 (5 g) was chromatographed on an ODS column with a stepwise gradient of  $\text{MeOH}/\text{H}_2\text{O}$  (from 50:50 to 100:0, v/v) to afford six subfractions (Fr. F3a–F3f). Finally, **Kansuine E** (15 mg) was purified from subfraction F3d (500 mg) by semi-preparative HPLC using a mobile phase of  $\text{MeCN}/\text{H}_2\text{O}$  (65:35, v/v).

### Biological Activity and Signaling Pathway

**Kansuine E**, along with other isolated jatrophone diterpenoids, was evaluated for its multidrug resistance (MDR) reversal activity. The overexpression of P-glycoprotein (P-gp), an ATP-binding cassette (ABC) transporter, is a major mechanism of MDR in cancer cells, as it

actively pumps chemotherapeutic drugs out of the cell. Jatrophone diterpenoids have been shown to modulate the function of P-gp, thereby resensitizing cancer cells to chemotherapy.

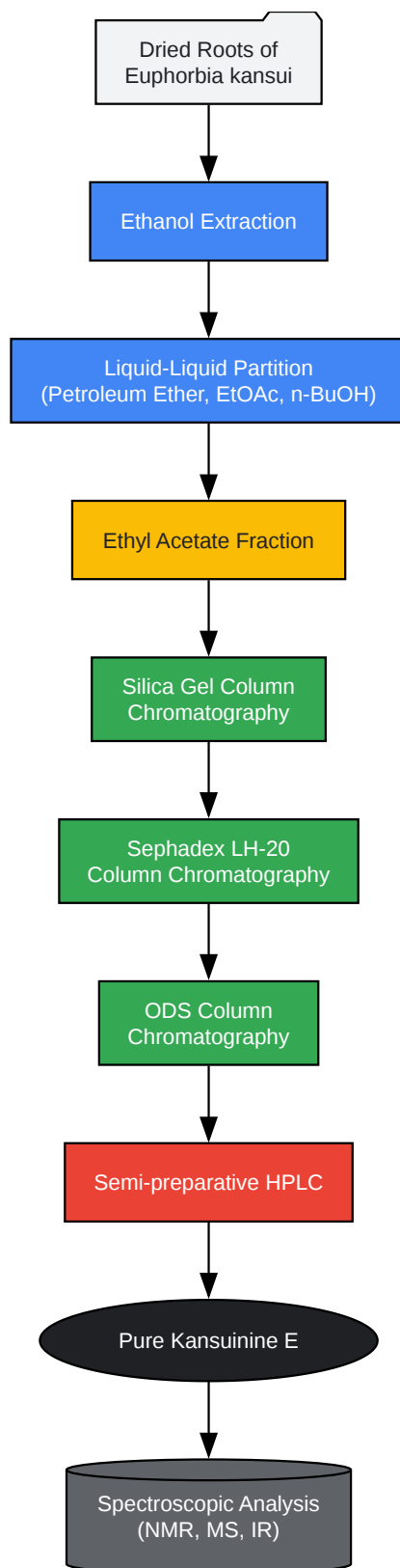
The diagram below illustrates the general mechanism of P-glycoprotein-mediated multidrug resistance and the inhibitory action of jatrophone diterpenoids like **Kansuine E**.



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P-gp Mediated Multidrug Resistance and its Inhibition.

The following diagram illustrates the experimental workflow for the isolation and characterization of **Kansuine E**.



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### Isolation and Characterization Workflow for **Kansuinine E**.

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